

3-Chloro-2-fluorocinnamic acid chemical properties

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Compound of Interest

Compound Name: 3-Chloro-2-fluorocinnamic acid

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An In-depth Technical Guide to **3-Chloro-2-fluorocinnamic Acid**: Properties, Synthesis, and Applications

Introduction

3-Chloro-2-fluorocinnamic acid is a halogenated derivative of cinnamic acid, a class of organic compounds that serves as a versatile scaffold in medicinal chemistry and materials science.^{[1][2]} The strategic placement of both a chlorine and a fluorine atom on the phenyl ring significantly modulates the molecule's electronic, steric, and pharmacokinetic properties. The strong carbon-fluorine bond can enhance metabolic stability, while the lipophilicity imparted by the chlorine atom can influence membrane permeability and binding interactions.^{[3][4]} This guide, intended for researchers and drug development professionals, provides a comprehensive overview of the core chemical properties, synthesis, reactivity, and potential applications of **3-chloro-2-fluorocinnamic acid**, grounding technical data with mechanistic insights.

Core Physicochemical and Structural Properties

A precise understanding of a compound's fundamental properties is a prerequisite for its application in any research or development context. These parameters govern everything from

reaction stoichiometry to formulation and biological uptake.

The structure consists of a phenyl ring substituted with a chlorine atom at the 3-position and a fluorine atom at the 2-position, attached to an acrylic acid moiety.[5] The most common and stable isomer is the trans or (E) configuration due to reduced steric hindrance.[1]

Table 1: Core Physicochemical Properties of **3-Chloro-2-fluorocinnamic acid**

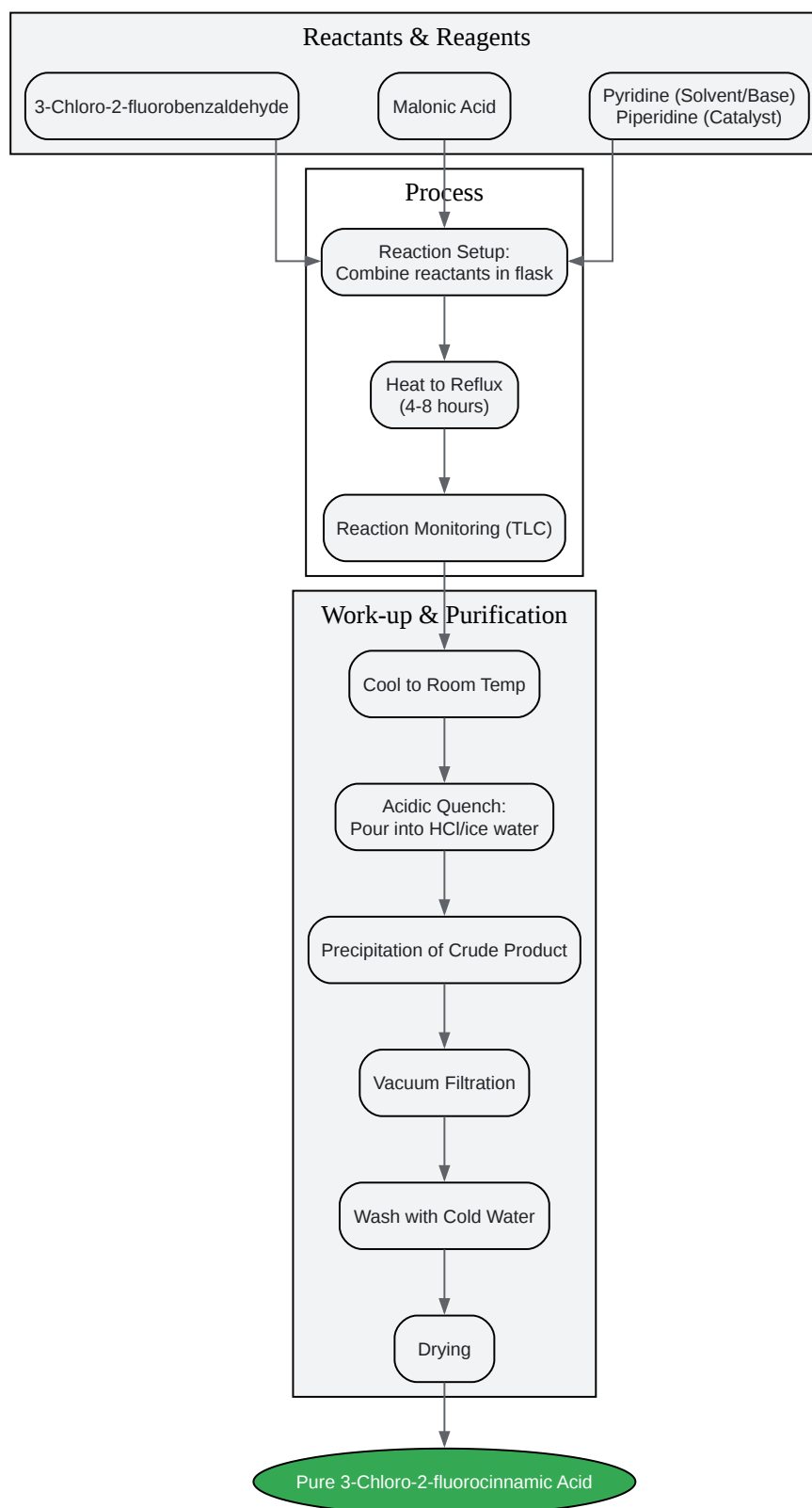
Property	Value	Source(s)
CAS Number	261762-62-3	[5]
Molecular Formula	C ₉ H ₆ ClFO ₂	[5]
Molecular Weight	200.59 g/mol	[6]
Appearance	White to off-white solid/powder	[7]
Solubility	Generally insoluble in water; soluble in polar organic solvents such as ethanol, ethyl acetate, and DMSO.	[5]
Predicted XlogP	2.6	[8]

Synthesis and Purification

The most prevalent and efficient laboratory-scale synthesis of **3-chloro-2-fluorocinnamic acid** is the Knoevenagel condensation.[5][9] This classical carbon-carbon bond-forming reaction provides a reliable route from commercially available starting materials.

Primary Synthetic Route: Knoevenagel Condensation

This reaction involves the condensation of 3-chloro-2-fluorobenzaldehyde with malonic acid. The choice of a basic catalyst is critical; a mixture of pyridine and a catalytic amount of piperidine is effective. Pyridine serves as both a weak base and a solvent, while piperidine, a stronger base, facilitates the deprotonation of malonic acid to form the reactive nucleophilic enolate.[5][10]



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Caption: Workflow for the Knoevenagel Condensation Synthesis.

Detailed Experimental Protocol: Knoevenagel Condensation

- **Reaction Setup:** In a round-bottom flask fitted with a reflux condenser and magnetic stirrer, dissolve 3-chloro-2-fluorobenzaldehyde (1.0 equivalent) and malonic acid (1.2 equivalents) in pyridine.^[5]
- **Catalyst Addition:** Add a catalytic amount of piperidine (e.g., 0.1 equivalents) to the mixture.^[5]
- **Reaction:** Heat the mixture to reflux and maintain for 4-8 hours. Monitor the reaction's progress by periodically taking aliquots and analyzing them via Thin-Layer Chromatography (TLC).
- **Work-up and Isolation:** Once the reaction is complete (as indicated by the consumption of the aldehyde), allow the mixture to cool to room temperature.^[5]
- **Precipitation:** Slowly pour the cooled reaction mixture into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid. This step protonates the carboxylate to form the insoluble carboxylic acid and neutralizes the pyridine base.^[5]
- **Filtration:** Collect the resulting solid precipitate by vacuum filtration.
- **Purification:** Wash the collected solid thoroughly with cold water to remove residual salts and impurities. The crude product can be further purified by recrystallization from a suitable solvent like ethanol/water if necessary.

Spectroscopic and Analytical Characterization

Accurate characterization is essential to confirm the identity and purity of the synthesized compound. While experimental data is the gold standard, predicted spectroscopic values provide a valuable reference.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy is a primary tool for structural elucidation. The predicted spectrum for **3-chloro-2-fluorocinnamic acid** in a solvent like DMSO-d₆ would exhibit characteristic signals.

Table 2: Predicted ¹H NMR Spectral Data

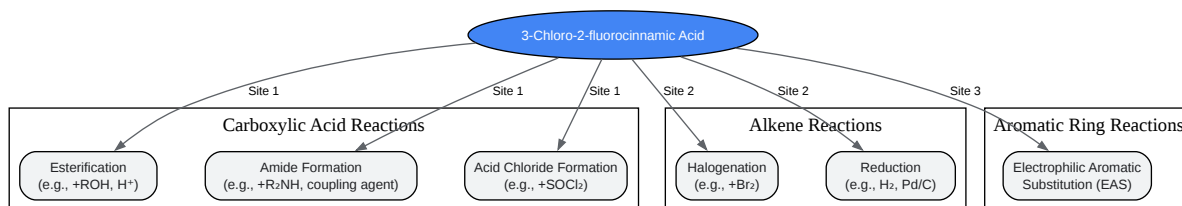
Proton Type	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Rationale
Carboxylic Acid (-COOH)	> 12	Broad Singlet	1H	Acidic proton, often broad due to hydrogen bonding and exchange. [5]
Vinyl Protons (-CH=CH-)	6.5 - 8.0	Two Doublets	2H	Coupling between the two vinylic protons results in two distinct doublets. [5] [11]
Aromatic Protons	7.2 - 7.8	Complex Multiplet	3H	The three protons on the substituted phenyl ring will show complex splitting patterns due to coupling with each other and potentially with the fluorine atom. [5]

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of the compound. For **3-chloro-2-fluorocinnamic acid**, the expected monoisotopic mass is approximately 200.00403 Da.[\[8\]](#) High-resolution mass spectrometry (HRMS) would be used to confirm the elemental composition.

Chemical Reactivity and Potential Applications

The reactivity of **3-chloro-2-fluorocinnamic acid** is dictated by its three primary functional regions: the carboxylic acid group, the alkene double bond, and the di-substituted aromatic ring. This structural arrangement makes it a valuable intermediate for synthesizing more complex molecules.[7]



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Caption: Key reactivity sites of **3-chloro-2-fluorocinnamic acid**.

Role in Drug Discovery and Medicinal Chemistry

Substituted cinnamic acids are precursors to a wide range of biologically active molecules, including potential anticancer, antimicrobial, and anti-inflammatory agents.[1][2] The chloro and fluoro substituents on this particular scaffold are of high interest:

- **Modulation of Acidity and Lipophilicity:** The electron-withdrawing nature of both chlorine and fluorine increases the acidity of the carboxylic acid and alters the overall lipophilicity (logP) of the molecule, which can be fine-tuned to optimize drug-target interactions and ADME (absorption, distribution, metabolism, and excretion) properties.
- **Metabolic Blocking:** The C-F bond is exceptionally strong and can be used to block metabolically labile positions on the aromatic ring, thereby increasing the half-life of a potential drug candidate.[4]
- **Building Block for Heterocycles:** The molecule serves as an excellent starting material for synthesizing complex heterocyclic systems, which form the core of many modern

pharmaceuticals.[3]

Agrochemicals

Similar to their role in pharmaceuticals, halogenated aromatic compounds are pivotal in the development of modern agrochemicals. Substituted cinnamic acids and their derivatives have been investigated for use as herbicides.[12] The specific substitution pattern of **3-chloro-2-fluorocinnamic acid** could be explored to develop new active ingredients for crop protection.[7]

Safety and Handling

As with any laboratory chemical, proper safety precautions must be observed when handling **3-chloro-2-fluorocinnamic acid**. While specific toxicity data is limited, related compounds provide guidance on potential hazards.

- GHS Hazard Classification: The compound is generally classified as an irritant.[5] Safety data sheets for analogous compounds indicate warnings for skin irritation, serious eye irritation, and potential respiratory irritation.[13][14]
- Personal Protective Equipment (PPE): Standard laboratory PPE, including safety glasses, a lab coat, and chemical-resistant gloves, should be worn at all times.
- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[14] Avoid contact with skin and eyes.[13]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[5]

Conclusion

3-Chloro-2-fluorocinnamic acid is a synthetically accessible and highly functionalized building block with significant potential for applications in drug discovery, medicinal chemistry, and agrochemical research. Its unique combination of a reactive carboxylic acid, an alkene linker, and a di-halogenated phenyl ring provides a rich platform for chemical modification. A thorough understanding of its core properties, synthetic routes, and reactivity profile, as detailed in this guide, is essential for unlocking its full potential in the development of novel and high-value chemical entities.

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